

Application Notes and Protocols for Tandamine Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: *Tandamine*

Cat. No.: *B1215340*

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Abstract

Tandamine hydrochloride is a tricyclic compound and a selective norepinephrine reuptake inhibitor (NRI) that was investigated as a potential antidepressant.[1][2] As an NRI, it blocks the norepinephrine transporter (NET), leading to increased extracellular concentrations of norepinephrine in the synaptic cleft.[2] These application notes provide detailed protocols for the preparation of **Tandamine** hydrochloride solutions for use in in vitro cell culture experiments, along with its physicochemical properties and proposed mechanism of action.

Physicochemical Properties of Tandamine Hydrochloride

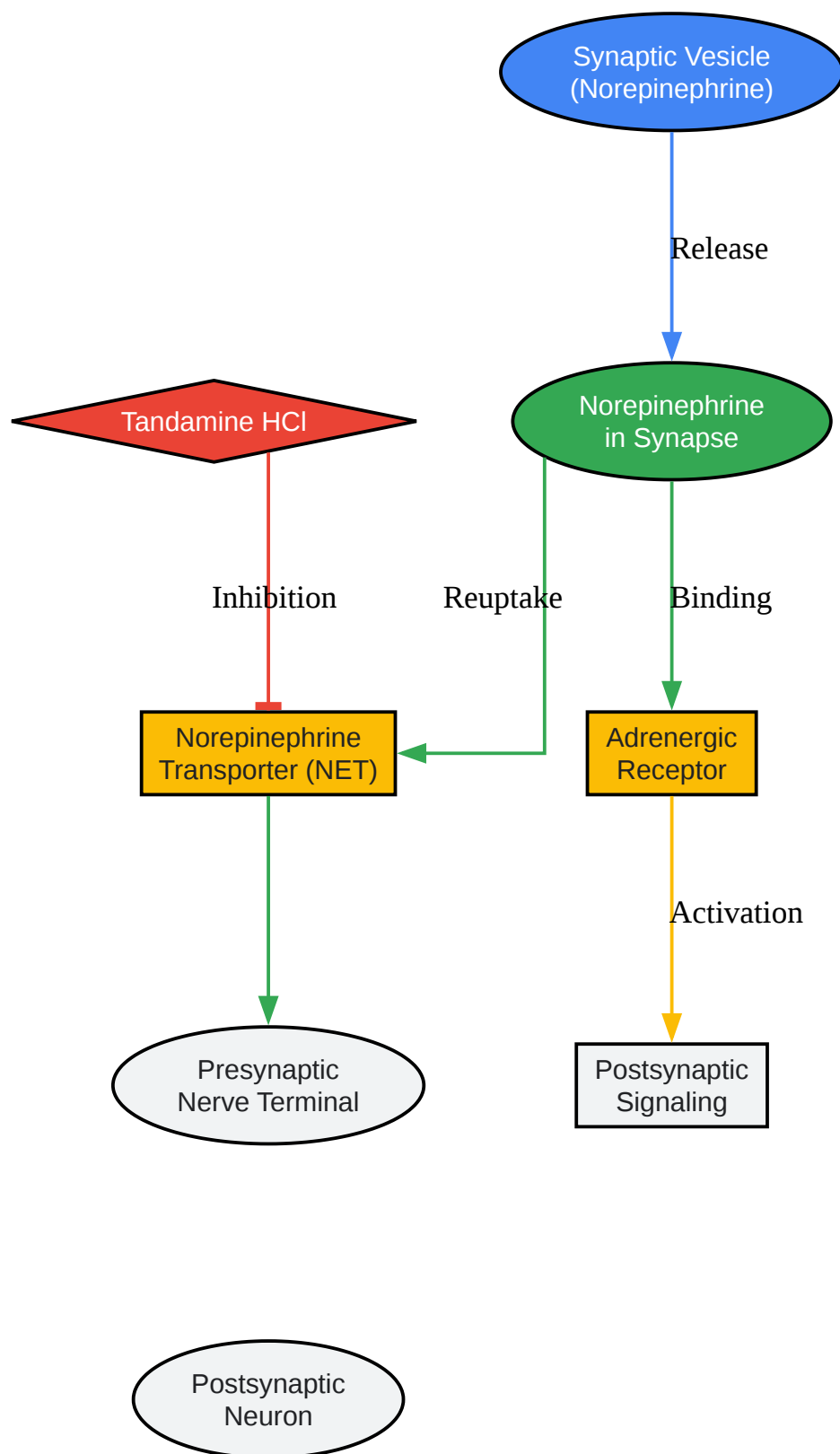
A summary of the key physicochemical properties of **Tandamine** hydrochloride is presented in Table 1. Understanding these properties is crucial for accurate solution preparation and experimental design.

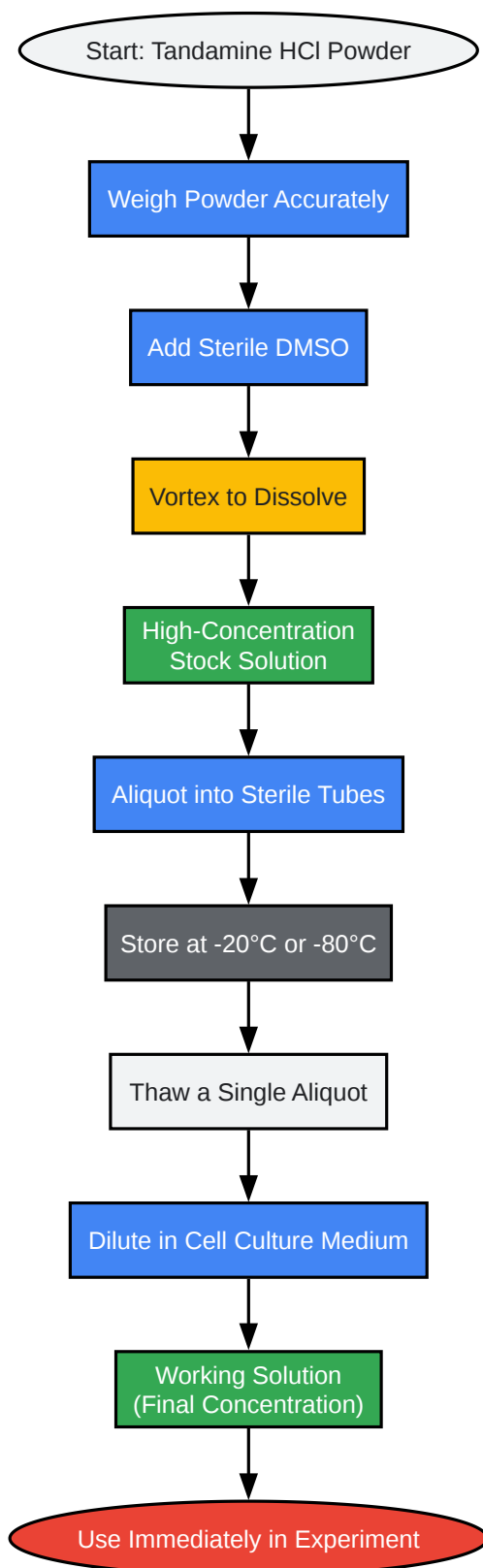
Table 1: Physicochemical Properties of **Tandamine** Hydrochloride

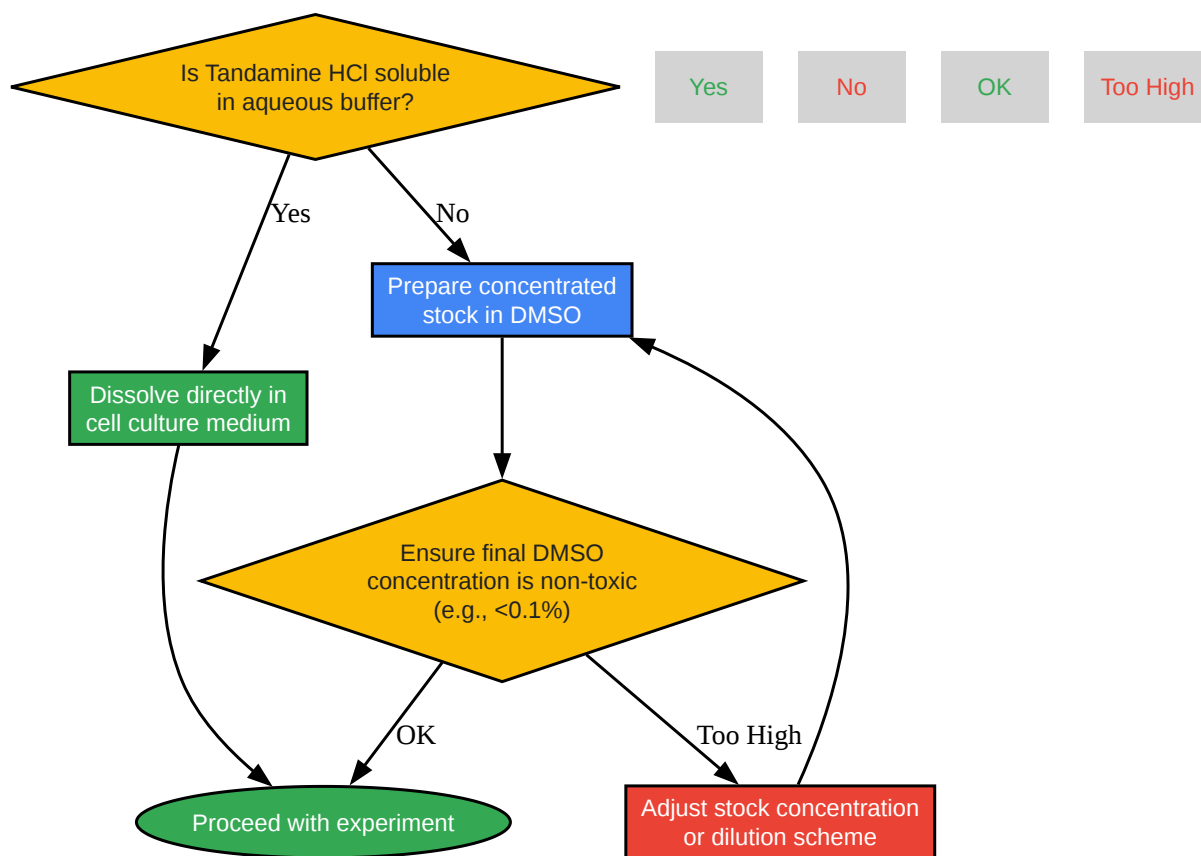
Property	Value	Reference
IUPAC Name	2-(9-ethyl-1-methyl-3,4-dihydrothiopyrano[3,4-b]indol-1-yl)-N,N-dimethylethanamine;hydrochloride	[3]
Molecular Formula	C ₁₈ H ₂₇ ClN ₂ S	[3]
Molecular Weight	338.9 g/mol	[3]
Appearance	Solid (assumed)	N/A
CAS Number	58167-78-5	[1]

Mechanism of Action: Norepinephrine Reuptake Inhibition

Tandamine is a selective norepinephrine reuptake inhibitor.[1] It functions by binding to the norepinephrine transporter (NET) on the presynaptic neuron, which in turn blocks the reuptake of norepinephrine from the synaptic cleft.[2] This inhibition leads to an accumulation of norepinephrine in the synapse, enhancing noradrenergic signaling.[2] The signaling pathway is depicted in the diagram below.







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References

- 1. Development of norepinephrine transporter reuptake inhibition assays using SK-N-BE(2)C cells - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Serotonin–norepinephrine reuptake inhibitor - Wikipedia [en.wikipedia.org]
- 3. Norepinephrine Directly Activates Adult Hippocampal Precursors via β 3-Adrenergic Receptors - PMC [pmc.ncbi.nlm.nih.gov]
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